

# Application Notes: Utilizing JA397 to Interrogate CDK16 Function in Neuronal Cells

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### Introduction

Cyclin-dependent kinase 16 (CDK16), also known as PCTAIRE1, is a member of the TAIRE family of serine/threonine kinases.[1] While ubiquitously expressed, CDK16 is found at particularly high levels in the brain and terminally differentiated cells, where it plays a crucial role in key neuronal processes.[2][3] Emerging evidence highlights its involvement in neurite outgrowth, vesicle trafficking, and the regulation of synaptic transmission.[2][4][5] Dysregulation of CDK16 has been implicated in various neurological and developmental disorders, making it an attractive therapeutic target.[4]

**JA397** is a potent and selective chemical probe for the TAIRE family of kinases, which includes CDK14, CDK15, CDK16, CDK17, and CDK18.[1][6] Its utility in cell-based assays makes it an invaluable tool for elucidating the specific functions of these understudied kinases.[1] This document provides detailed application notes and protocols for using **JA397** to investigate the role of CDK16 in neuronal cells.

## **Data Presentation**

# Table 1: In Vitro and Cellular Potency of JA397 against TAIRE Family Kinases



Kinase	In Vitro EC50 (nM) (NanoBRET-lysed mode)	Cellular EC50 (nM) (Intact Cell NanoBRET)
CDK14	27.1	72.1
CDK15	252	307
CDK16	39.0	33.4
CDK17	77.2	21.2
CDK18	172	121
(Data sourced from references[1][4])		

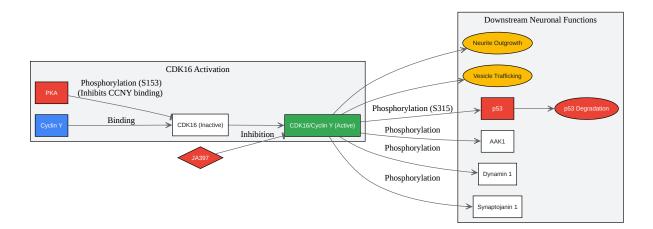
**Table 2: Recommended Starting Concentrations for** 

JA397 in Cellular Assays

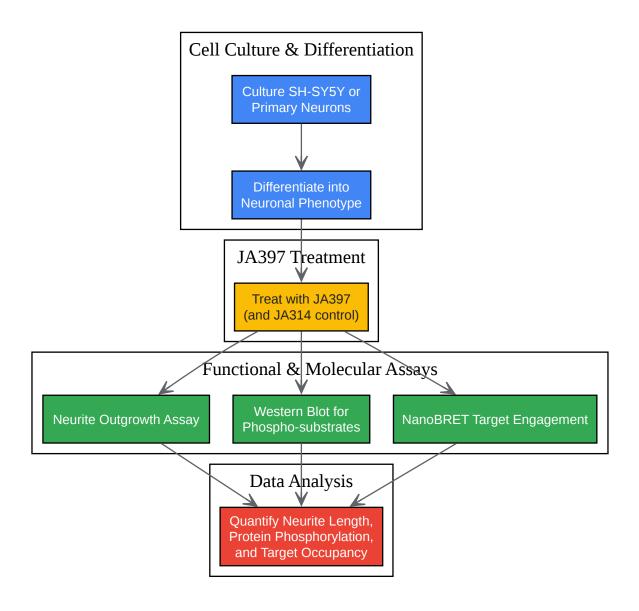
Assay Type	Recommended Concentration	Negative Control
General Cell-Based Assays	≤ 1 µM	JA314
(Data sourced from reference[4])		

## **Mandatory Visualizations**









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